

# Pefachrome FXa structure-activity relationship SAR

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## Compound Focus: Pefachrome(R) fxa\*

CAS No.: 80895-10-9

Cat. No.: S1938157

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## Pefachrome FXa 5277: Product Overview

The table below summarizes the key specifications for Pefachrome FXa 5277 based on the search results [1].

| Attribute                    | Detail   |
|------------------------------|--|
| Article Number               | 085-01   |
| Application                  | Chromogenic peptide substrate for Factor Xa (FXa)                                  |
| Formula                      | CH3SO2-D-Leu-Gly-Arg-pNA · AcOH  |
| Packaging                    | 1 g, 25 mg/vial  |
| Km (Michaelis Constant)      | 233 $\mu$ M (human thrombin) / 154 $\mu$ M (bovine thrombin)                       |
| Vmax (Maximum Reaction Rate) | 0.736 $\mu$ M/min (human thrombin) / 0.141 $\mu$ M/min (bovine thrombin)           |
| kcat (Turnover Number)       | 5643 min <sup>-1</sup> (human thrombin) / 1080 min <sup>-1</sup> (bovine thrombin) |

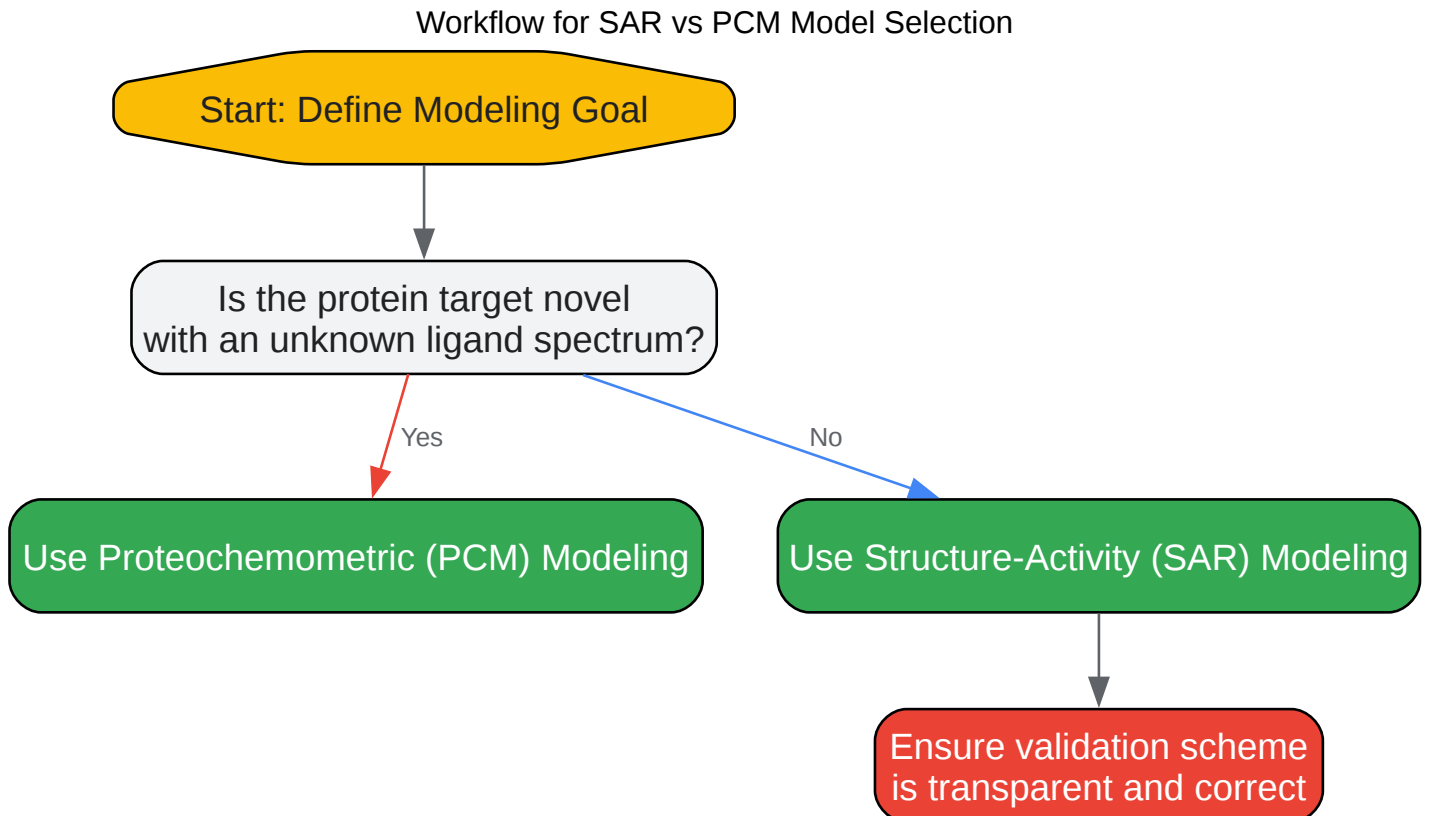
## SAR vs. PCM: A Methodological Comparison

A 2025 comparative study highlights a key methodological consideration when evaluating tools like Pefachrome FXa, focusing on the comparison between Structure-Activity Relationship (SAR) and Proteochemometric (PCM) modeling [2].

- **Core Finding:** The study found that **PCM does not show a clear advantage over SAR** for predicting ligands for proteins with an established spectrum of ligands. A significant part of the comparison depends on the validation scheme used [2].
- **Key Distinction:** PCM incorporates descriptors of the protein target into the model, which can be beneficial for predicting interactions with new, uncharacterized protein targets. In contrast, SAR modeling focuses on comparing chemical structures alone [2].

## Diagram: Conceptual Workflow for Method Selection

While a specific pathway for Pefachrome FXa is not available, the following Graphviz diagram illustrates the logical decision process for choosing between SAR and PCM modeling, based on the core findings of the comparative study [2]. This meets your formatting requirements for color and label spacing [3] [4].



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## References

1. Pefachrome® FXa 5277 [pentapharm.com]
2. Comparative efficiency of structure activity relationship and ... [pubmed.ncbi.nlm.nih.gov]
3. fontcolor [graphviz.org]
4. labeldistance [graphviz.org]

To cite this document: Smolecule. [Pefachrome FXa structure-activity relationship SAR]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1938157#pefachrome-fxa-structure-activity-relationship-sar>]

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